

A Cross-Database Comparison of Azomethane Properties for Researchers

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Compound of Interest

Compound Name: Azomethane

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This guide provides a comprehensive comparison of the physicochemical and safety properties of **azomethane**, cross-referencing data from three major chemical databases: PubChem, the National Institute of Standards and Technology (NIST) Chemistry WebBook, and ChemSpider. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals by consolidating key information and providing clarity on data consistency across these platforms.

Summary of Azomethane Properties

Azomethane ($C_2H_6N_2$) is a flammable gas at standard conditions and is known for its role as a source of methyl radicals in laboratory settings.^[1] It exists as cis- and trans-isomers, with the trans-isomer being more stable. The following table summarizes the key physical and chemical properties of **azomethane** as reported in PubChem, the NIST Chemistry WebBook, and ChemSpider.

Property	PubChem	NIST Chemistry WebBook	ChemSpider
CAS Number	503-28-6[2]	503-28-6	503-28-6[1]
PubChem CID	10421[1]	-	-
ChemSpider ID	-	-	9992[1]
Molecular Formula	C ₂ H ₆ N ₂ [2]	C ₂ H ₆ N ₂	C ₂ H ₆ N ₂ [1]
Molar Mass	58.08 g/mol [2]	58.08 g/mol	58.084 g·mol ⁻¹ [1]
Appearance	Colorless to pale yellow gas[1]	-	-
Boiling Point (trans)	1.5 °C[1]	-	1.5 °C[1]
Melting Point (trans)	-78 °C[1]	-	-78 °C[1]
Boiling Point (cis)	95 °C[1]	-	95 °C[1]
Melting Point (cis)	-66 °C[1]	-	-66 °C[1]
GHS Pictograms	Flammable, Compressed Gas[2]	-	Flammable[1]
GHS Hazard Statements	H220: Extremely flammable gas, H280: Contains gas under pressure; may explode if heated[2]	-	H220[1]

Experimental Protocol: Thermal Decomposition of Azomethane

The thermal decomposition of **azomethane** is a well-studied unimolecular reaction that serves as a clean source of methyl radicals. The following protocol is a synthesis of procedures described in the literature for studying its kinetics.[3][4]

Objective: To determine the rate constant of the thermal decomposition of **azomethane**.

Apparatus:

- High-vacuum line
- Pyrex reaction vessel of known volume
- Electric furnace with temperature controller
- Pressure transducer or manometer
- Gas chromatograph (GC) or mass spectrometer (MS) for product analysis

Procedure:

- Sample Preparation: **Azomethane** is purified by fractional distillation in a vacuum line to remove any impurities.[3]
- Reaction Setup: The Pyrex reaction vessel is evacuated to a high vacuum. The furnace is preheated to the desired reaction temperature (typically in the range of 290-340°C).[3][5]
- Initiation of Reaction: A known initial pressure of **azomethane** is introduced into the heated reaction vessel.
- Data Acquisition: The total pressure in the reaction vessel is monitored over time using a pressure transducer or manometer. The increase in pressure is due to the formation of nitrogen gas and ethane.
- Product Analysis: At the end of the experiment, the reaction mixture is quenched by cooling and the products are analyzed using GC or MS to determine the composition of the final gas mixture.[4]
- Data Analysis: The rate of decomposition can be determined by monitoring the rate of nitrogen formation.[4] The first-order rate constant (k) is then calculated from the pressure-time data.

Visualizing the Decomposition Pathway

The thermal decomposition of **azomethane** proceeds through a radical mechanism. The initial step involves the homolytic cleavage of the C-N bonds, generating two methyl radicals and a molecule of nitrogen. The highly reactive methyl radicals can then combine to form ethane.

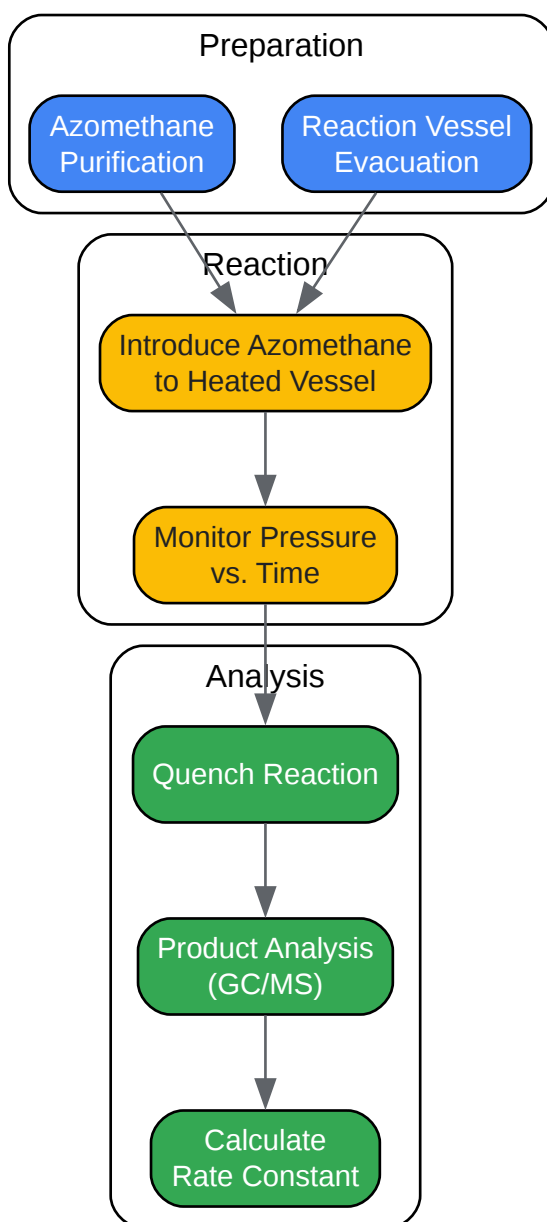


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Figure 1. Thermal decomposition pathway of **azomethane**.

Experimental Workflow for Kinetic Analysis

The following diagram illustrates the typical workflow for studying the kinetics of **azomethane's** thermal decomposition.



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Figure 2. Workflow for kinetic analysis of **azomethane** decomposition.

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